

The Fundamental Chemistry of Basic Copper (II) Sulfate: A Technical Guide

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Compound of Interest

Compound Name: Basic copper sulfate

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An in-depth exploration of the synthesis, properties, and applications of basic copper (II) sulfate for researchers, scientists, and drug development professionals.

Basic copper (II) sulfate, often represented by the general formula $\text{CuSO}_4 \cdot x\text{Cu}(\text{OH})_2$, is a compound with significant applications ranging from agriculture to materials science. This technical guide provides a comprehensive overview of its fundamental chemistry, including detailed synthesis protocols, quantitative data, and insights into its mechanism of action and potential therapeutic applications.

Chemical and Physical Properties

Basic copper (II) sulfate is a green to blue powder that is practically insoluble in water but dissolves in acids.^[1] The most common form is tri**basic copper sulfate**, with the chemical formula $\text{CuSO}_4 \cdot 3\text{Cu}(\text{OH})_2$.^[2] It is found naturally in mineral forms such as brochantite. The basic nature of the salt arises from the presence of hydroxide ions in its structure, which differentiates it from the more commonly known anhydrous or pentahydrated copper (II) sulfate. An aqueous solution of copper (II) sulfate is acidic due to the hydrolysis of the Cu^{2+} ion.^{[3][4]}

Synthesis and Experimental Protocols

Several methods have been established for the synthesis of basic copper (II) sulfate, with variations in precursors and reaction conditions yielding products with different properties.

Experimental Protocol 1: Precipitation from Copper Sulfate and Ammonium Hydroxide

This method relies on the precipitation of **basic copper sulfate** from an aqueous solution of copper sulfate by the addition of a base.

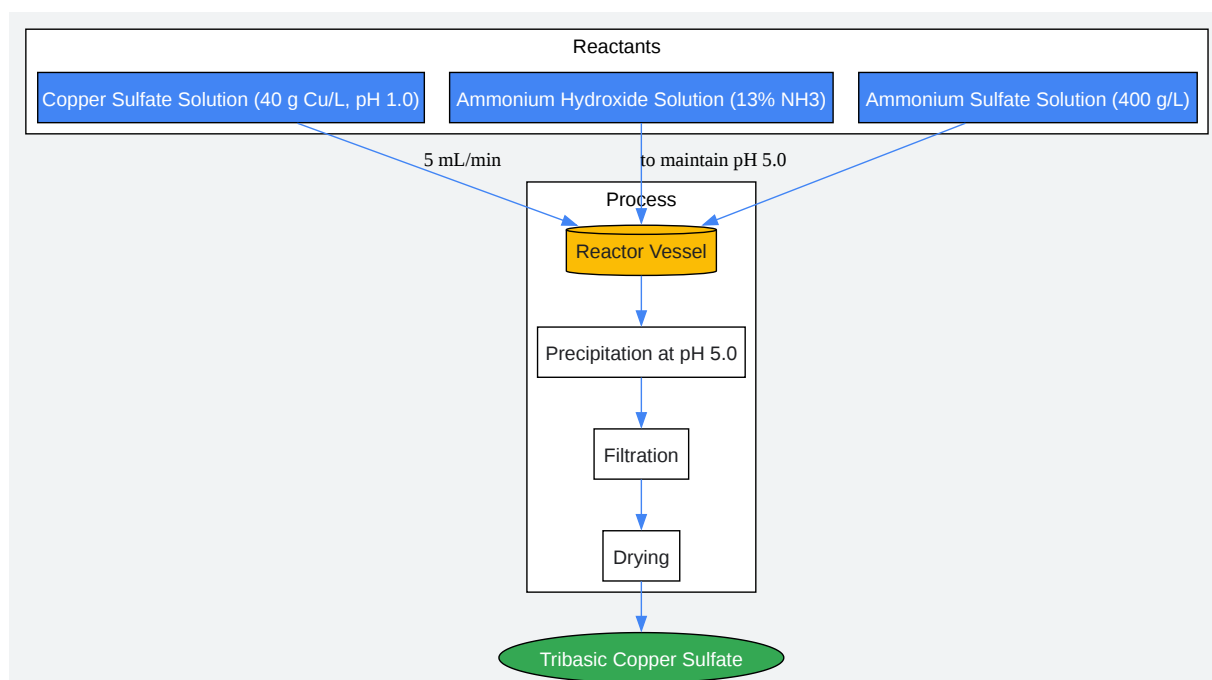
Materials:

- Aqueous solution of copper sulfate (40 g Cu/L, pH 1.0)
- Aqueous solution of ammonium hydroxide (13% NH₃)
- Aqueous solution of ammonium sulfate (400 g/L)
- Reactor vessel
- Filtration apparatus
- Drying oven

Procedure:[5]

- To a reactor vessel, add 100 mL of an aqueous solution of ammonium sulfate (400 g/L).[5]
- With continuous stirring, add an aqueous, acidic solution of copper sulfate (40 g Cu/L, pH 1.0) to the reactor vessel at a flow rate of 5 mL/min.[5]
- Simultaneously, add an aqueous solution of ammonium hydroxide (13% NH₃) at a flow rate sufficient to maintain the reaction pH at approximately 5.0.[5]
- A pale, blue-green solid of **tribasic copper sulfate** will immediately precipitate from the solution.[5]
- Collect the solid precipitate by filtration.
- Dry the collected solid to obtain the final product.[5]

A flowchart for this synthesis process is presented below:



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Synthesis of Tribasic Copper Sulfate via Precipitation

Experimental Protocol 2: Preparation of Bordeaux Mixture

Bordeaux mixture is a widely used fungicide in agriculture and is a suspension containing **basic copper sulfate**.

Materials:[6][7]

- Copper sulfate (CuSO_4)
- Hydrated lime (calcium hydroxide, Ca(OH)_2) or quicklime (calcium oxide, CaO)
- Water
- Plastic or wooden containers[7]
- Wooden stick for stirring[2]

Procedure (for a 1% Bordeaux Mixture):[2][7]

- In a plastic bucket, dissolve 1 kg of copper sulfate in 50 liters of water.[2] If using copper sulfate flakes, soaking them in warm water overnight can aid dissolution.[6]
- In a separate plastic bucket, dissolve 1 kg of quicklime in 50 liters of water.[2]
- Slowly pour the copper sulfate solution into the lime water while constantly stirring with a wooden stick. It is crucial to add the copper sulfate solution to the lime solution and not the other way around.[7]
- To ensure the mixture is not acidic, which can be phytotoxic, test its neutrality. This can be done by dipping a polished knife or sickle into the mixture for a few minutes. If a reddish deposit forms on the metal, the mixture is acidic, and more lime solution should be added.[2]
- The prepared Bordeaux mixture should be used while fresh, ideally on the same day, as it loses its fungicidal properties upon standing.[2][6]

Quantitative Data

Solubility

Compound	Solvent	Solubility	Reference
Basic Copper Sulfate	Water	Insoluble	[1]
Basic Copper Sulfate	Acids	Soluble	[1]
Tribasic Copper Sulfate	Water	~430 mg Cu per liter	[5]
Copper (II) Sulfate	Water	243 g/L at 0 °C	[8]
Copper (II) Sulfate	Water	31.6 g/100 mL at 0 °C, 203.3 g/100 mL at 100 °C	[9]

Thermal Decomposition

Thermogravimetric analysis (TGA) of basic copper (II) sulfate reveals a multi-step decomposition process. The decomposition of copper sulfate pentahydrate, a related compound, shows loss of water molecules at distinct temperatures: two water molecules are lost at 65°C, another two at 90°C, and the final water molecule at 220°C.[10] For **basic copper sulfate**, heating above 300°C can lead to the evolution of toxic sulfur dioxide.[2]

Spectroscopic Data

Raman Spectroscopy: The Raman spectra of different **basic copper sulfate** minerals are distinct and can be used for their identification.[11]

Mineral	SO ₄ Symmetric Stretching (ν ₁) (cm ⁻¹)	Reference
Brochantite	972	[11]
Antlerite	990, 985, 902	[11]
Posnjakite	972, 905	[11]
Langite	982, 974, 911	[11]

Fourier-Transform Infrared (FTIR) Spectroscopy: The FTIR spectrum of copper (II) sulfate pentahydrate shows characteristic peaks for OH stretching and bending modes at 3420 cm^{-1} and 1667 cm^{-1} , respectively.[12] For **basic copper sulfate**, the presence of hydroxyl groups would also be a prominent feature in the FTIR spectrum.

X-ray Diffraction (XRD): The mineral brochantite, a form of **basic copper sulfate**, has a monoclinic crystal system. Its powder X-ray diffraction pattern shows characteristic peaks at 2-theta values of approximately 2.521 (100%), 3.90 (85%), and 2.678 (50%).[13]

Toxicological Data

Parameter	Value	Species	Reference
Oral LD ₅₀	1500 mg/kg	Rat	[2]
Dermal LD ₅₀	>2000 mg/kg	Rat	[6]
Acute Oral LD ₅₀	450 to 790 mg/kg	Rat	[6]
Acute LD ₅₀	693 mg/kg	Rooster	[6]
Toxic Dose (Oral)	200-880 mg/kg	Cattle	[6]
Toxic Dose (Oral)	20-110 mg/kg	Sheep	[6]

Applications

Agricultural Applications

The primary application of basic copper (II) sulfate is as a fungicide and bactericide in agriculture.[1] It is the active component in Bordeaux mixture, used to control a wide range of fungal and bacterial diseases on fruits, vegetables, and ornamental plants.[1] The copper ions (Cu^{2+}) are the active agents that denature proteins in fungi and algae, leading to cell damage and death.[6]

Antimicrobial Properties and Potential in Drug Development

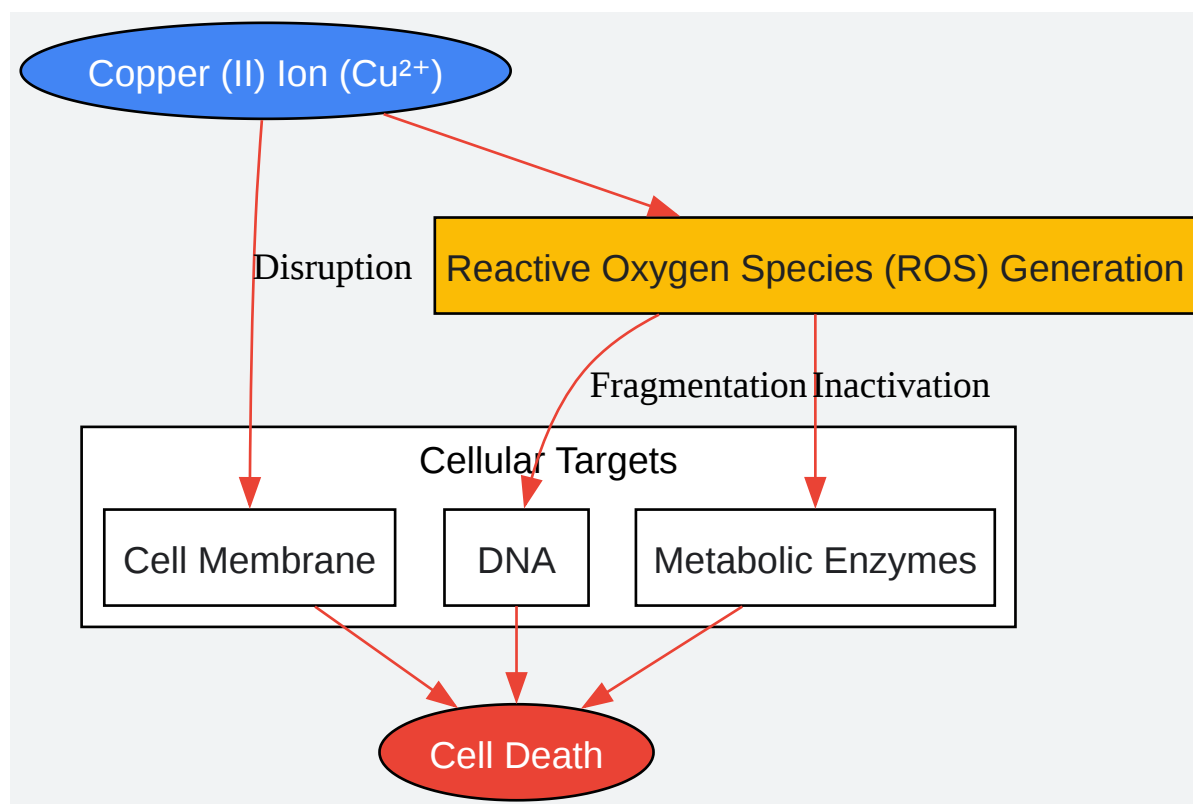
Copper compounds, including **basic copper sulfate**, exhibit broad-spectrum antimicrobial activity. The biocidal effect of copper has been known for centuries. Copper ions can inhibit the

growth of a wide variety of bacteria and fungi, including multi-drug resistant nosocomial pathogens.[14][15] Studies have shown that copper sulfate has significant antibacterial activity against clinically relevant bacteria such as *Proteus vulgaris* and *Staphylococcus aureus*. [14][16]

The antimicrobial mechanism of action of copper ions involves several processes:

- Disruption of cell membrane integrity.[11]
- Generation of reactive oxygen species (ROS), leading to cellular damage.[11]
- Fragmentation of genomic and plasmid DNA.[11]
- Inactivation of essential metabolic enzymes.[11]

This multifaceted mechanism of action makes the development of resistance to copper less likely compared to single-target antibiotics.



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Antimicrobial Mechanism of Copper (II) Ions

While direct applications of **basic copper sulfate** in drug development are not yet widespread, its potent antimicrobial properties suggest potential for further research. Copper complexes are being investigated for their therapeutic potential as anticancer, antimicrobial, and anti-inflammatory agents.[3][17] Furthermore, copper sulfate is used in the synthesis of copper nanoparticles, which have shown promise in biomedical applications, including drug delivery and cancer therapy.[18]

Safety and Handling

Basic copper (II) sulfate is harmful if swallowed or inhaled and causes serious eye irritation.[2] It is also very toxic to aquatic life.[2] When handling this chemical, appropriate personal protective equipment (PPE) should be worn, including safety glasses or goggles, chemical-resistant gloves, and a lab coat.[2] Work should be conducted in a well-ventilated area.[2] In case of skin contact, the affected area should be flushed with water.[2] If inhaled, the individual should be moved to fresh air.[2] If ingested, a poison control center or doctor should be contacted immediately.[2]

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